

# A Technical Guide to the Physical Properties of 1-Cyclohexyl-1-propyne

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## Compound of Interest

Compound Name: 1-Cyclohexyl-1-propyne

Cat. No.: B092478

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **1-Cyclohexyl-1-propyne** (CAS No. 18736-95-3), a colorless liquid utilized in organic synthesis. This document is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies related to this compound.

## Core Physical Properties

**1-Cyclohexyl-1-propyne**, with the molecular formula C<sub>9</sub>H<sub>14</sub> and a molecular weight of 122.21 g/mol, is a notable compound in pharmaceutical and chemical industries due to its high reactivity and stability.<sup>[1]</sup>

## Data Presentation

The following table summarizes the key quantitative physical properties of **1-Cyclohexyl-1-propyne**.

Physical Property	Value	Units	Notes
Boiling Point	170.8	°C	At 760 mmHg[1]
162-164	°C	[2]	
435 - 437	K	Equivalent to 161.85 - 163.85 °C[3][4]	
Density	0.85	g/cm <sup>3</sup>	[1]
0.851	g/cm <sup>3</sup>	[2]	

## Experimental Protocols

Detailed experimental protocols for determining the physical properties of **1-Cyclohexyl-1-propyne** are crucial for reproducible and accurate research. The following sections describe generalized, yet detailed, methodologies for measuring boiling point and density, applicable to this and similar liquid organic compounds.

### Boiling Point Determination: Thiele Tube Method

One of the most common and efficient methods for determining the boiling point of a small liquid sample is the Thiele tube method.[5]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat-resistant mineral oil
- Heating source (e.g., Bunsen burner or microburner)
- Stand and clamp

**Procedure:**

- A small sample (a few milliliters) of **1-Cyclohexyl-1-propyne** is placed into the fusion tube.  
[\[6\]](#)
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.[\[6\]](#)
- The fusion tube assembly is attached to a thermometer.
- The entire setup is clamped and immersed in a Thiele tube filled with mineral oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated, allowing the oil to circulate and heat the sample uniformly.[\[5\]](#)
- As the temperature rises, air trapped in the capillary tube will be expelled. The temperature at which a continuous and rapid stream of bubbles emerges from the capillary tube is noted. This temperature is slightly above the boiling point.
- Heating is discontinued, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Density Determination: Volumetric Flask Method

The density of a liquid organic compound can be accurately determined using a volumetric flask and a balance.[\[7\]](#)[\[8\]](#)

**Apparatus:**

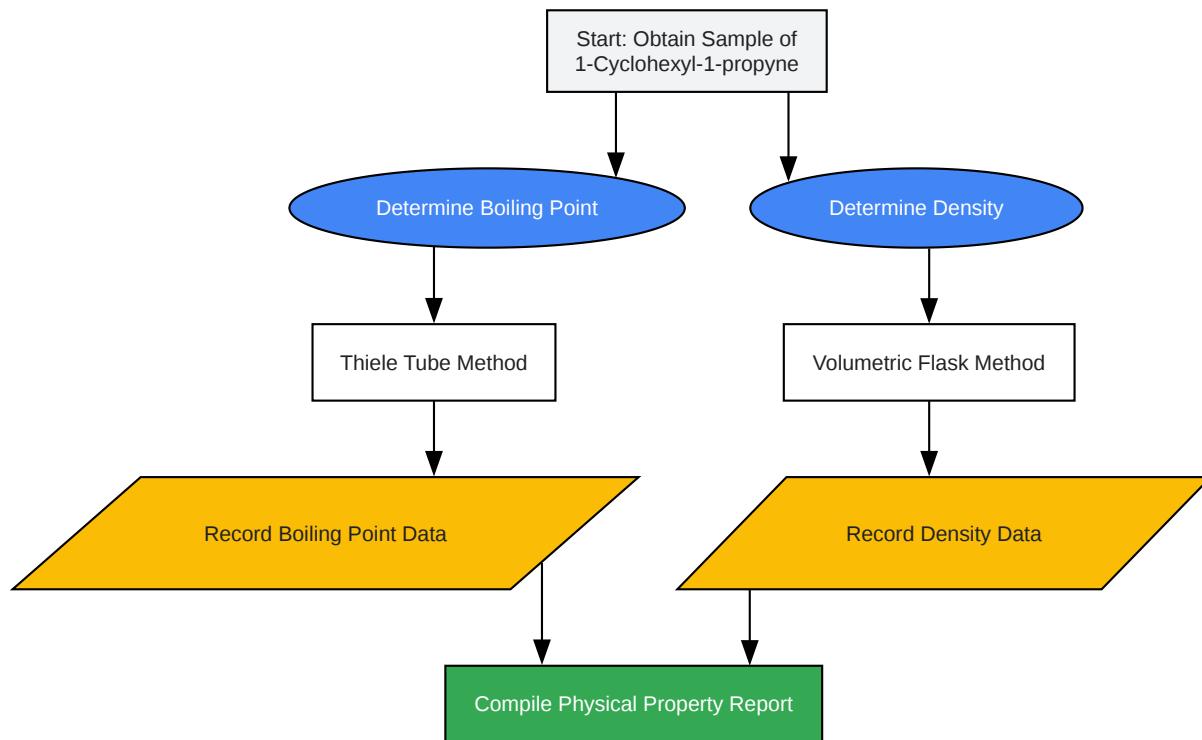
- Volumetric flask (e.g., 10 mL or 25 mL) with a stopper
- Analytical balance
- Pipette
- Thermometer

**Procedure:**

- An empty, clean, and dry volumetric flask with its stopper is weighed on an analytical balance. This mass is recorded as  $W_1$ .[\[7\]](#)
- The volumetric flask is carefully filled with **1-Cyclohexyl-1-propyne** up to the calibration mark. A pipette can be used for precise filling.
- The stopper is placed on the flask, and any liquid on the outside is carefully wiped away.
- The filled volumetric flask is weighed again, and this mass is recorded as  $W_2$ .
- The temperature of the liquid is measured and recorded.
- The mass of the liquid ( $m$ ) is calculated as  $W_2 - W_1$ .
- The density ( $\rho$ ) is then calculated by dividing the mass of the liquid by the known volume ( $V$ ) of the volumetric flask ( $\rho = m/V$ ).[\[7\]](#)

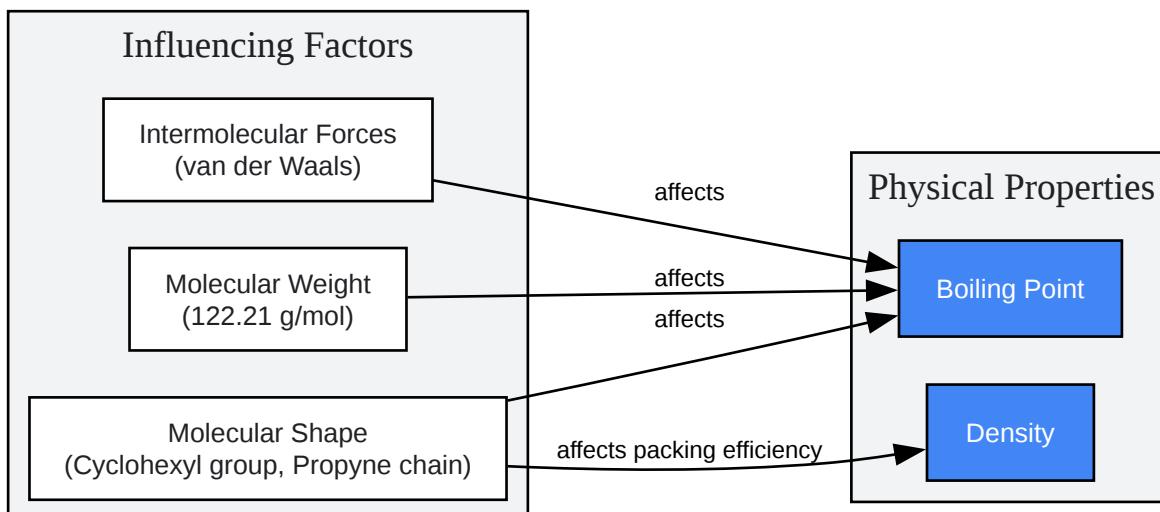
## Visualizations

To further elucidate the experimental and conceptual frameworks, the following diagrams have been generated.



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Caption: Experimental workflow for determining physical properties.



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